

# long-chain fatty alcohols chemical class

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## Compound Focus: Avocadene 1-acetate

CAS No.: 24607-09-8

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## Production Methodologies

Long-chain fatty alcohols are produced through both traditional chemical processes and advanced bio-based methods.

Method	Process Description	Key Features
<b>Oleochemical Route</b>	Hydrogenation of methyl esters derived from plant oils (e.g., coconut, palm) or animal fats [1].	Predominantly uses renewable feedstocks; produces a mix of chain lengths depending on the oil source [1].
<b>Petrochemical Route (Ziegler Process)</b>	Triethylaluminium-catalyzed oligomerization of ethylene, followed by oxidation [1].	Produces even-numbered linear alcohols. An alternative (Shell higher olefin process) involves alkene oligomerization and hydroformylation [1].
<b>Microbial Biosynthesis</b>	Engineered metabolic pathways in microorganisms (e.g., <i>E. coli</i> ) convert renewable sugars to LCFAs [2].	Sustainable alternative; allows for precise production of branched-chain isomers with superior low-temperature properties [2].

## Experimental Protocols

For researchers, here are detailed methodologies for key processes involving long-chain fatty alcohols.

## Chemical Synthesis: Oxidation of LCFAs to Fatty Acids

This protocol details the optimized "reverse addition" Jones oxidation method to convert long-chain fatty alcohols to carboxylic acids with high efficiency [3].

- **Objective:** To prepare long-chain fatty acids from long-chain fatty alcohols [3].
- **Principle:** Chromic acid ( $\text{H}_2\text{CrO}_4$ ) in Jones reagent oxidizes a primary alcohol first to an aldehyde and then to a carboxylic acid. Reverse addition minimizes by-product formation [3].
- **Materials:**
  - Long-chain fatty alcohol (substrate)
  - Chromium trioxide ( $\text{CrO}_3$ ), Sulfuric acid ( $\text{H}_2\text{SO}_4$ )
  - Dichloromethane ( $\text{CH}_2\text{Cl}_2$ , solvent)
  - Standard KOH solution, phenolphthalein indicator
- **Procedure - Reverse Addition Method [3]:**
  - **Jones Reagent Preparation:** Dissolve an appropriate amount of  $\text{CrO}_3$  in deionized water. Slowly add a predetermined concentration of  $\text{H}_2\text{SO}_4$  solution with stirring. Cool to room temperature.
  - **Reaction Setup:** Dissolve the long-chain fatty alcohol in three times its mass of dichloromethane in a 1 L three-necked flask. Cool the solution below  $20^\circ\text{C}$ .
  - **Oxidation:** Slowly add the dichloromethane-alcohol solution to the Jones reagent with stirring, maintaining the temperature below  $30^\circ\text{C}$ .
  - **Reaction Completion:** After addition, let the mixture stand for 4 hours.
  - **Product Isolation:** Separate the organic layer containing the crude carboxylic acid.
- **Optimization Notes [3]:**
  - **Chromium Reagent Dosage:** 1.5 times the stoichiometric requirement.
  - **Chromium Concentration:** 2.5 mol/L in the Jones reagent.
  - **Key Advantage:** Reverse addition suppresses the formation of hemiacetal and dipolyester by-products by preventing a local high concentration of the intermediate aldehyde, increasing conversion from  $\sim 80\%$  to over  $90\%$  [3].
- **Analysis:**
  - **Acid Value Determination:** Titrate the product with standard KOH to calculate the acid value and subsequent conversion rate [3].
  - **Iodine Value Determination:** Measures unsaturation degree in the final product [3].

## Microbial Production: Biosynthesis of Branched-Chain Fatty Alcohols

This protocol outlines the modular metabolic engineering strategy used in *E. coli* for producing branched-chain fatty alcohols (BLFLs) from glucose [2].

- **Objective:** To engineer *E. coli* for high-titer production of branched-chain fatty alcohols (C12-C18) from glucose [2].
- **Principle:** The pathway is divided into three modules to optimize the supply of precursors and balance enzyme expression [2].
- **Strain and Plasmids:**
  - **Host Strain:** *E. coli* CL111, engineered with a branched-chain-acyl-ACP-producing basal strain (e.g., BC33) [2].
  - **Expression Plasmids:** Utilize BioBrick-compatible plasmids with genes codon-optimized for *E. coli* [2].
- **Pathway Modules:**
  - **$\alpha$ -Keto Acid Synthesis Module:** Enhanced expression of genes (e.g., *leuABCD*) to convert glucose to  $\alpha$ -keto acid precursors (e.g., ketoisovalerate) [2].
  - **Acyl-ACP Generation Module:** Expresses a heterologous branched-chain  $\alpha$ -keto acid dehydrogenase complex (BKD) and a branched-chain-specific  $\beta$ -ketoacyl-ACP synthase (FabH) to convert  $\alpha$ -keto acids to branched-chain acyl-ACPs [2].
  - **Alcohol Formation Module:** Tests and optimizes enzyme combinations (e.g., cyanobacterial acyl-ACP reductase (AAR) and aldehyde deformylating oxygenase) to convert branched-chain acyl-ACPs to BLFLs [2].
- **Cultivation [2]:**
  - **Medium:** M9 minimal medium supplemented with MOPS, MgSO<sub>4</sub>, thiamine, lipoic acid, micronutrients, 2% glucose, and 0.5% yeast extract.
  - **Culture Conditions:** Inoculate at an initial OD<sub>600</sub> of 0.08. Induce with IPTG and/or arabinose at OD<sub>600</sub> ~0.8.
- **Results:** The best-performing strain overexpressed 14 genes from 6 engineered operons and produced **350 mg/L of BLFLs** in a fed-batch fermenter [2].

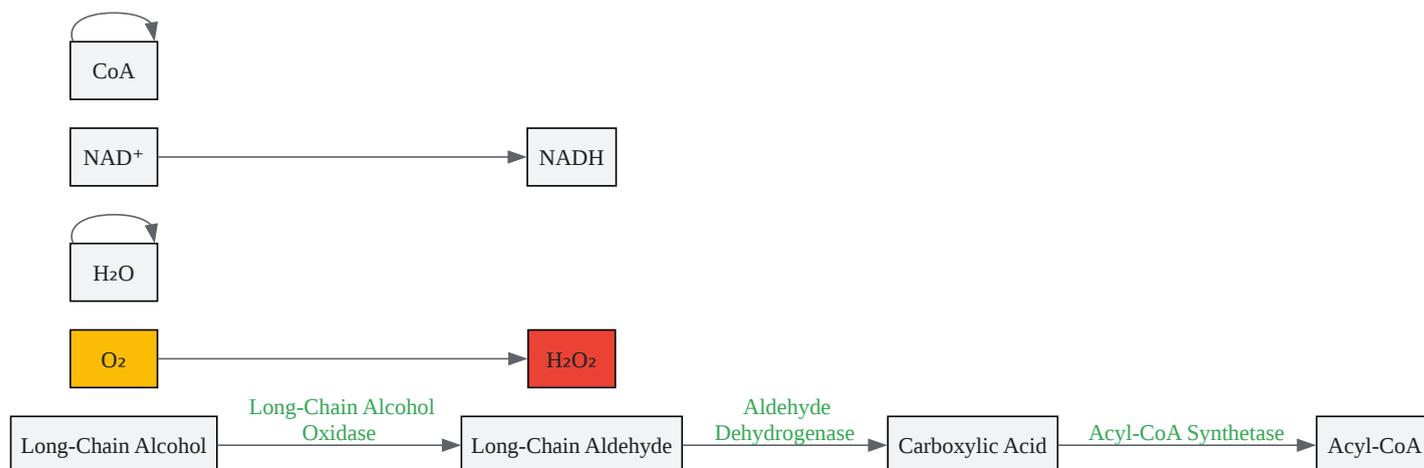
## Applications in Industry and Research

Long-chain fatty alcohols are crucial in various industries due to their favorable properties.

Application Area	Specific Uses	Functional Role
<b>Surfactants &amp; Detergents</b>	Fatty alcohol ethoxylates; Sodium alkyl sulfates (e.g., SDS) [1].	Primary feedstocks; over 60% of new personal care products in 2024 contained LCFAs [4] [1].
<b>Personal Care &amp; Cosmetics</b>	Creams, lotions, shampoos [4] [1].	Act as emollients, thickeners, stabilizers, and texture enhancers [4] [1].
<b>Industrial Lubricants &amp; Plasticizers</b>	Bio-lubricants, polymer additives [4].	Provide chemical stability and enhance flexibility; branched-chain isomers offer superior low-temperature performance [4] [2].
<b>Biofuels</b>	Biofuel blends for transportation [4].	Serve as high-energy-density alternatives to traditional fossil fuels [4].

## Metabolic and Signaling Pathways

In biological systems, specific enzymes regulate the metabolism of long-chain fatty alcohols. The diagram below illustrates the oxidation pathway utilized by certain yeasts.



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This pathway is key in the **omega-oxidation** of alkanes or fatty acids in yeast like *Candida*, generating acyl-CoA for energy production or industrial synthesis of dicarboxylic acids [5]. In contrast, mammalian tissues typically employ a different enzyme, **fatty alcohol dehydrogenase**, which requires  $\text{NAD}^+$  as a cofactor [5].

## Market and Regulatory Landscape

The global market for long-chain fatty alcohols is experiencing steady growth, valued at approximately **USD 6.01 billion in 2025** and projected to reach **USD 8.49 billion by 2032** (CAGR of 5.07%) [6]. Key drivers include:

- **Sustainability Shift:** Strong regulatory and consumer push towards bio-based and biodegradable ingredients, moving away from petrochemical routes [7] [6].
- **Regional Trends:** The Asia-Pacific region is a major production and consumption hub, while European markets are heavily influenced by stringent environmental regulations [7] [6].
- **Key Players:** The market includes global leaders like **BASF, Wilmar International, KLK OLEO, and Shell** [7] [6].

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